

# An In-depth Technical Guide to the Physical Properties of m-Cresyl Benzoate

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## Compound of Interest

Compound Name: *Benzoic acid, 3-methylphenyl ester*

Cat. No.: *B355533*

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## Introduction

m-Cresyl benzoate, also known as 3-methylphenyl benzoate or m-tolyl benzoate, is an aromatic ester with the chemical formula  $C_{14}H_{12}O_2$ .<sup>[1][2]</sup> As a member of the benzoate ester family, it finds applications in various chemical syntheses and has been investigated for its potential biological activities. A thorough understanding of its physical properties is fundamental for its application in research and development, particularly in areas such as formulation science, reaction kinetics, and material science. This technical guide provides a comprehensive overview of the known physical properties of m-cresyl benzoate, alongside detailed experimental protocols for their determination.

## Core Physical Properties

The physical characteristics of a compound are crucial for its handling, processing, and application. The following table summarizes the available quantitative data for m-cresyl benzoate. For comparative purposes, data for the isomeric p-cresyl benzoate are also included where available.

Physical Property	m-Cresyl Benzoate	p-Cresyl Benzoate
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O <sub>2</sub> [1][2]	C <sub>14</sub> H <sub>12</sub> O <sub>2</sub> [3][4]
Molecular Weight	212.24 g/mol [1][2]	212.24 g/mol [3][4]
Melting Point	Data not available	70.00 to 72.00 °C @ 760.00 mm Hg[3]
Boiling Point	314.00 to 316.00 °C @ 760.00 mm Hg[5]	315.00 to 316.00 °C @ 760.00 mm Hg[3]
Density	Data not available	~1.1035 g/cm <sup>3</sup> (rough estimate)
Water Solubility	32.35 mg/L @ 25 °C (estimated)[5]	32.35 mg/L @ 25 °C (estimated)[3]
logP (o/w)	3.433 (estimated)[5]	3.590[3]
Vapor Pressure	0.000460 mmHg @ 25.00 °C (estimated)[5]	0.000400 mmHg @ 25.00 °C (estimated)[3]
Flash Point	128.89 °C (264.00 °F) TCC[5]	130.00 °C (266.00 °F) TCC[3]
Appearance	Data not available	White solid (estimated)[3]

## Experimental Protocols

Accurate determination of physical properties is paramount in chemical research. The following sections detail standardized methodologies for key physical property measurements applicable to m-cresyl benzoate and similar organic compounds.

### Melting Point Determination

The melting point is a critical indicator of a substance's purity. A sharp melting range typically signifies a pure compound.

Methodology: Capillary Tube Method (Thiele Tube or Digital Apparatus)

- **Sample Preparation:** A small amount of the crystalline organic solid is finely powdered. The open end of a capillary tube is pressed into the powder, and the tube is tapped gently to pack

the solid into the sealed end, aiming for a sample height of 2-3 mm.

- **Apparatus Setup (Thiele Tube):** The capillary tube is attached to a thermometer with a rubber band or wire, ensuring the sample is level with the thermometer bulb. The assembly is then inserted into a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil) so that the sample is immersed.
- **Heating:** The side arm of the Thiele tube is gently heated with a Bunsen burner. The unique shape of the tube facilitates convection currents, ensuring uniform heating of the bath.
- **Observation:** The temperature is carefully monitored. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range. For pure compounds, this range is typically narrow (0.5-2 °C).
- **Apparatus Setup (Digital Melting Point Apparatus):** The prepared capillary tube is inserted into the heating block of the apparatus. The heating rate is set, and the sample is observed through a magnifying lens. The temperatures for the onset and completion of melting are recorded.

## Boiling Point Determination

The boiling point provides information about the volatility of a liquid and is also a useful parameter for identification and purity assessment.

Methodology: Micro Boiling Point Determination (Capillary Method)

- **Sample Preparation:** A small volume (a few milliliters) of the liquid is placed in a small test tube or a fusion tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer, and the assembly is heated in a liquid bath (similar to the melting point setup) or a heating block.
- **Observation:** As the liquid is heated, the air trapped in the capillary tube expands and escapes as a slow stream of bubbles. Upon further heating, the vapor of the liquid will also

escape, resulting in a rapid and continuous stream of bubbles from the capillary tip.

- **Recording the Boiling Point:** The heating is then stopped. As the apparatus cools, the stream of bubbles will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the liquid.

## Density Determination

Density is a fundamental physical property that relates the mass of a substance to the volume it occupies.

Methodology: Pycnometer or Volumetric Flask Method

- **Mass of the Empty Vessel:** A clean, dry pycnometer or a small volumetric flask with its stopper is accurately weighed ( $m_1$ ).
- **Mass of the Vessel with Water:** The vessel is filled with distilled water, ensuring no air bubbles are trapped, and the outside is dried. It is then weighed again ( $m_2$ ). The mass of the water is  $m_2 - m_1$ .
- **Volume Determination:** The volume of the vessel can be calculated using the known density of water at the measurement temperature ( $V = (m_2 - m_1)/\rho_{\text{water}}$ ).
- **Mass of the Vessel with the Sample:** The vessel is emptied, thoroughly dried, and then filled with the liquid sample (m-cresyl benzoate). It is weighed again ( $m_3$ ). The mass of the sample is  $m_3 - m_1$ .
- **Density Calculation:** The density of the sample is calculated by dividing the mass of the sample by the volume of the vessel ( $\rho_{\text{sample}} = (m_3 - m_1)/V$ ).

## Solubility Determination

Solubility provides insights into the intermolecular forces of a compound and is crucial for applications in drug delivery, extraction, and purification.

Methodology: Qualitative and Semi-Quantitative Determination

- Solvent Selection: A range of solvents with varying polarities should be chosen (e.g., water, ethanol, acetone, diethyl ether, hexane).
- Qualitative Assessment:
  - To a small test tube containing a small, measured amount of the solute (e.g., 10 mg), add a small volume of the solvent (e.g., 1 mL) dropwise.
  - After each addition, the mixture is agitated vigorously.
  - Observe whether the solute dissolves completely. The compound is classified as soluble, partially soluble, or insoluble.
- Semi-Quantitative Assessment:
  - A saturated solution of the compound is prepared at a specific temperature by adding an excess of the solute to a known volume of the solvent and stirring until equilibrium is reached.
  - The undissolved solid is then removed by filtration or centrifugation.
  - A known volume of the saturated solution is taken, the solvent is evaporated, and the mass of the remaining solute is determined.
  - The solubility is then expressed in terms of mass of solute per volume or mass of solvent (e.g., mg/mL or g/100 g solvent).

## Signaling Pathways and Experimental Workflows

At present, there is no readily available information in the scientific literature detailing specific signaling pathways or established experimental workflows directly involving m-cresyl benzoate that would necessitate visualization through diagrams. Research into the biological activities of this compound is ongoing, and future studies may elucidate such pathways.

## Conclusion

This technical guide provides a consolidated source of information on the physical properties of m-cresyl benzoate, intended to support research and development activities. While several key

physical constants have been reported, experimental determination of the melting point and density of the meta isomer remains an area for future investigation. The provided experimental protocols offer standardized methods for the precise measurement of these and other fundamental physical properties.

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